

Molecular weight and formula of 3-Amino-4-bromopyrazole

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Compound of Interest

Compound Name: 3-Amino-4-bromopyrazole

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<An In-depth Technical Guide to **3-Amino-4-bromopyrazole**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-Amino-4-bromopyrazole**, a heterocyclic compound of significant interest in medicinal chemistry and organic synthesis. We will delve into its fundamental chemical properties, including molecular weight and formula, and explore its applications as a versatile building block in the development of novel therapeutic agents. This document will further detail its synthesis, reactivity, and crucial safety and handling protocols, offering valuable insights for researchers and professionals in the field.

Core Molecular and Physical Properties

3-Amino-4-bromopyrazole, also known by its synonym 4-Bromo-1H-pyrazol-3-amine, is a pyrazole derivative with the CAS Number 16461-94-2.^{[1][2][3]} Its chemical structure is characterized by a five-membered pyrazole ring substituted with an amino group at the 3-position and a bromine atom at the 4-position.

Table 1: Key Chemical and Physical Properties of **3-Amino-4-bromopyrazole**

| Property | Value | References |
|-------------------|--|--------------|
| Molecular Formula | C ₃ H ₄ BrN ₃ | [1][2][3][4] |
| Molecular Weight | 161.99 g/mol | [1][2][3][4] |
| Appearance | White to light gray or pale brown crystalline powder | [1][2][5] |
| Melting Point | 135-140 °C | [1] |
| Purity | ≥95-98% (typically analyzed by GC or titration) | [1][2][5] |
| SMILES | <chem>Nc1c(Br)cn[nH]1</chem> | [2][5] |
| InChI Key | OELYMZVJDKSMOJ-UHFFFAOYSA-N | [2][5] |

Synthesis and Reactivity: A Medicinal Chemist's Perspective

The pyrazole nucleus is a well-established scaffold in medicinal chemistry, with numerous approved drugs and clinical candidates featuring this heterocyclic core.[6][7] **3-Amino-4-bromopyrazole** serves as a crucial intermediate in the synthesis of a diverse range of biologically active molecules.[1][8]

Synthetic Considerations

While specific, detailed synthetic procedures for **3-Amino-4-bromopyrazole** are often proprietary or found within patent literature, a general understanding of its synthesis can be inferred from related reactions. A plausible synthetic route involves the diazotization of a substituted aminophenol followed by bromination and subsequent reduction, although this method can present challenges with waste management and product yield.[9]

Reactivity and Utility in Drug Design

The chemical reactivity of **3-Amino-4-bromopyrazole** is dictated by the interplay of the amino and bromo substituents on the pyrazole ring. The amino group can act as a nucleophile, while

the bromine atom is susceptible to displacement or can participate in cross-coupling reactions. This dual functionality makes it a valuable synthon for creating diverse chemical libraries for drug screening.

The pyrazole core itself is a key pharmacophore in many kinase inhibitors.^[10] The N-(1H-pyrazol-3-yl)pyrimidin-4-amine core, for instance, is found in the aurora kinase inhibitor tozasertib.^[10] The amino group of **3-Amino-4-bromopyrazole** can be readily derivatized to introduce various side chains, allowing for the fine-tuning of a compound's binding affinity and selectivity for a target protein.

Applications in Drug Discovery and Beyond

The unique structural features of **3-Amino-4-bromopyrazole** make it a valuable building block in several areas of research and development.

Pharmaceutical Development

This compound is a key intermediate in the synthesis of various pharmaceuticals, particularly in the development of anti-inflammatory and anti-cancer agents.^[1] The aminopyrazole scaffold is recognized for its ability to serve as a framework for ligands that target enzymes such as p38 MAPK and various kinases, which are implicated in inflammatory and oncogenic signaling pathways.^[6]

Agrochemical Research

Beyond its applications in medicine, **3-Amino-4-bromopyrazole** is also utilized in the formulation of agrochemicals, including herbicides and fungicides.^{[1][11]} Its structural motifs can be incorporated into molecules designed to protect crops and improve agricultural yields.

Material Science

The compound also finds applications in material science for creating novel materials with enhanced thermal stability and environmental resistance.^[1]

Spectroscopic Characterization

A comprehensive analysis of **3-Amino-4-bromopyrazole**'s spectroscopic data is essential for its unambiguous identification and quality control.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are powerful tools for confirming the structure of **3-Amino-4-bromopyrazole**. While specific spectral data can vary slightly depending on the solvent and instrument, general characteristics can be described. The ^1H NMR spectrum would be expected to show signals corresponding to the protons on the pyrazole ring and the amino group.^[12] Similarly, the ^{13}C NMR spectrum would display distinct signals for the three carbon atoms of the pyrazole ring.^[13]

Infrared (IR) Spectroscopy

IR spectroscopy can be used to identify the characteristic functional groups present in the molecule. Key vibrational frequencies would include those associated with the N-H stretching of the amino group and the C=C and C-N bonds of the pyrazole ring.

Safety, Handling, and Storage

As with any chemical reagent, proper safety precautions must be observed when handling **3-Amino-4-bromopyrazole**.

Hazard Identification

3-Amino-4-bromopyrazole is classified as an irritant, causing skin, eye, and respiratory irritation. It is also harmful if swallowed. A thorough review of the Safety Data Sheet (SDS) is mandatory before handling this compound.^{[14][15][16]}

Personal Protective Equipment (PPE)

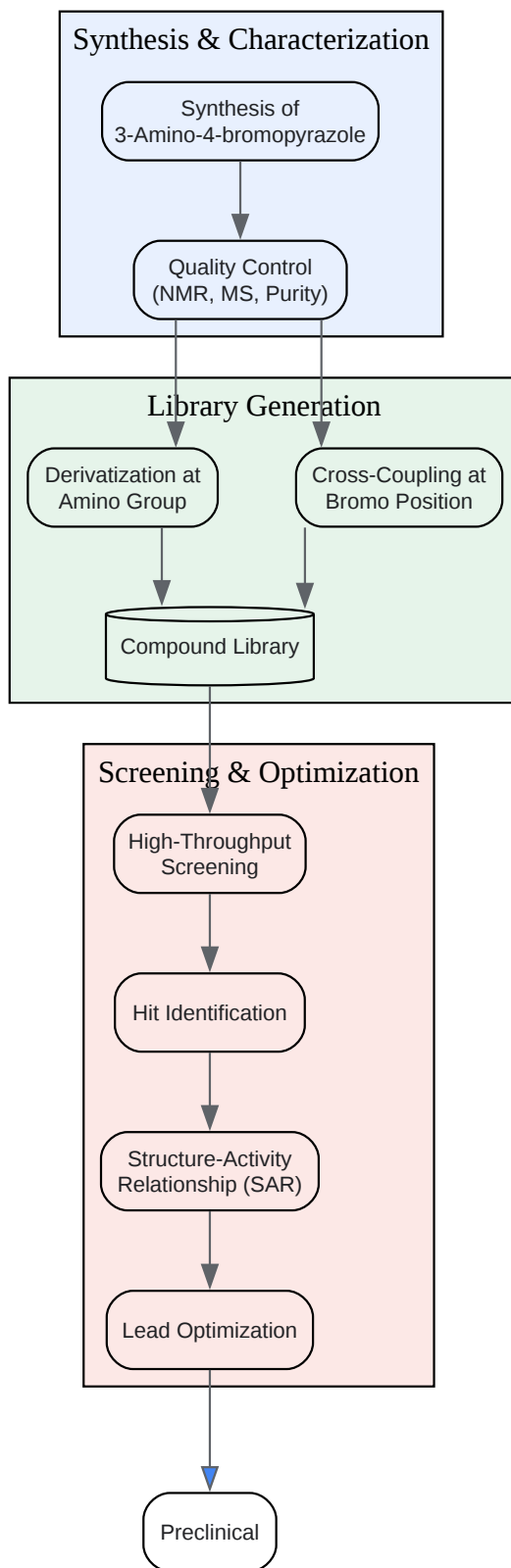
Appropriate PPE, including safety glasses with side-shields, chemical-resistant gloves, and a lab coat, should be worn at all times.^{[14][15]} Work should be conducted in a well-ventilated area, and a NIOSH-approved respirator may be necessary for certain operations.^[14]

Handling and Storage

Avoid the formation of dust and aerosols during handling.^{[15][16]} The compound should be stored in a tightly sealed container in a dry, well-ventilated place.^{[4][15]}

Experimental Workflow: A Conceptual Overview

The following diagram illustrates a conceptual workflow for the utilization of **3-Amino-4-bromopyrazole** in a drug discovery context.



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Caption: Conceptual workflow for the use of **3-Amino-4-bromopyrazole** in drug discovery.

Conclusion

3-Amino-4-bromopyrazole is a valuable and versatile building block for researchers in medicinal chemistry and related fields. Its unique combination of functional groups on a biologically relevant pyrazole scaffold provides a powerful platform for the synthesis of novel compounds with therapeutic potential. A thorough understanding of its chemical properties, reactivity, and safe handling procedures is paramount for its effective and responsible use in the laboratory.

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